

[3-(2-Pyrimidinyloxy)phenyl]methanol CAS number 82440-25-3 properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	[3-(2-Pyrimidinyloxy)phenyl]methanol
Cat. No.:	B1303014

[Get Quote](#)

An In-depth Technical Guide to [3-(2-Pyrimidinyloxy)phenyl]methanol

CAS Number: 82440-25-3

This technical guide provides a comprehensive overview of the chemical intermediate, **[3-(2-Pyrimidinyloxy)phenyl]methanol**. The information is curated for researchers, scientists, and professionals involved in drug development and synthetic chemistry. This document covers its physicochemical properties, plausible synthetic routes with detailed experimental protocols, and its potential role in the broader context of medicinal chemistry.

Physicochemical Properties

[3-(2-Pyrimidinyloxy)phenyl]methanol is a versatile organic compound featuring a pyrimidine ring linked to a phenylmethanol group via an ether bond. Its key properties are summarized below.

Property	Value	Reference
CAS Number	82440-25-3	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₂	[1] [2] [3]
Molecular Weight	202.21 g/mol	[1] [2] [3]
Melting Point	147-150 °C	[1]
Flash Point	147 °C	[2]
SMILES	O(c1ccccc(CO)c1)c2nccn2	[2]
Synonyms	3-(2-pyrimidinylmethoxy)benzenemethanol, (3-(Pyrimidin-2-yloxy)phenyl)methanol	[3]
Hazard Information	Irritant	[1]

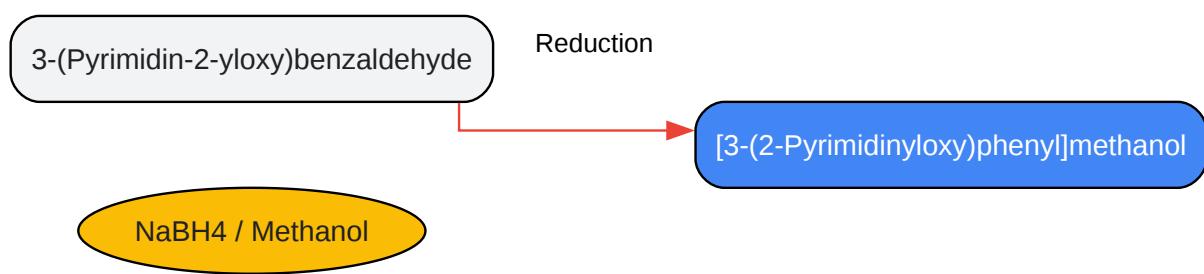
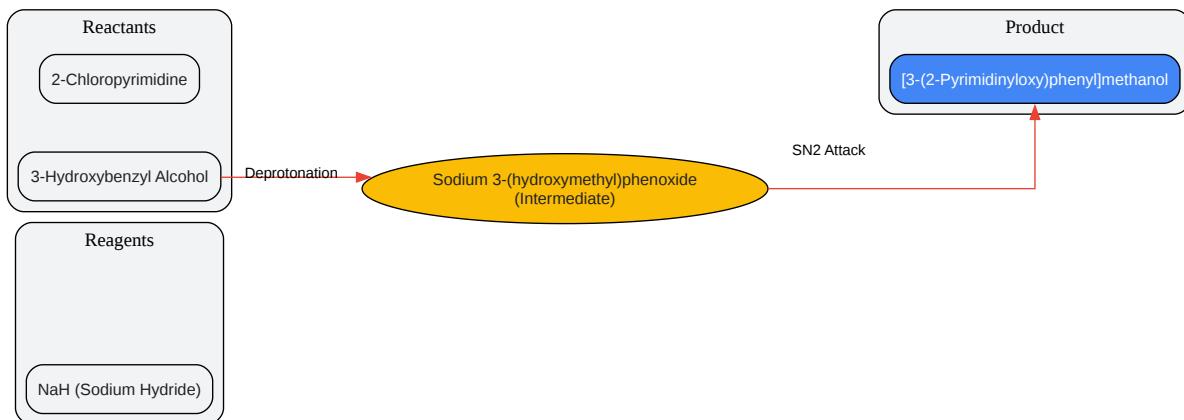
Synthesis and Experimental Protocols

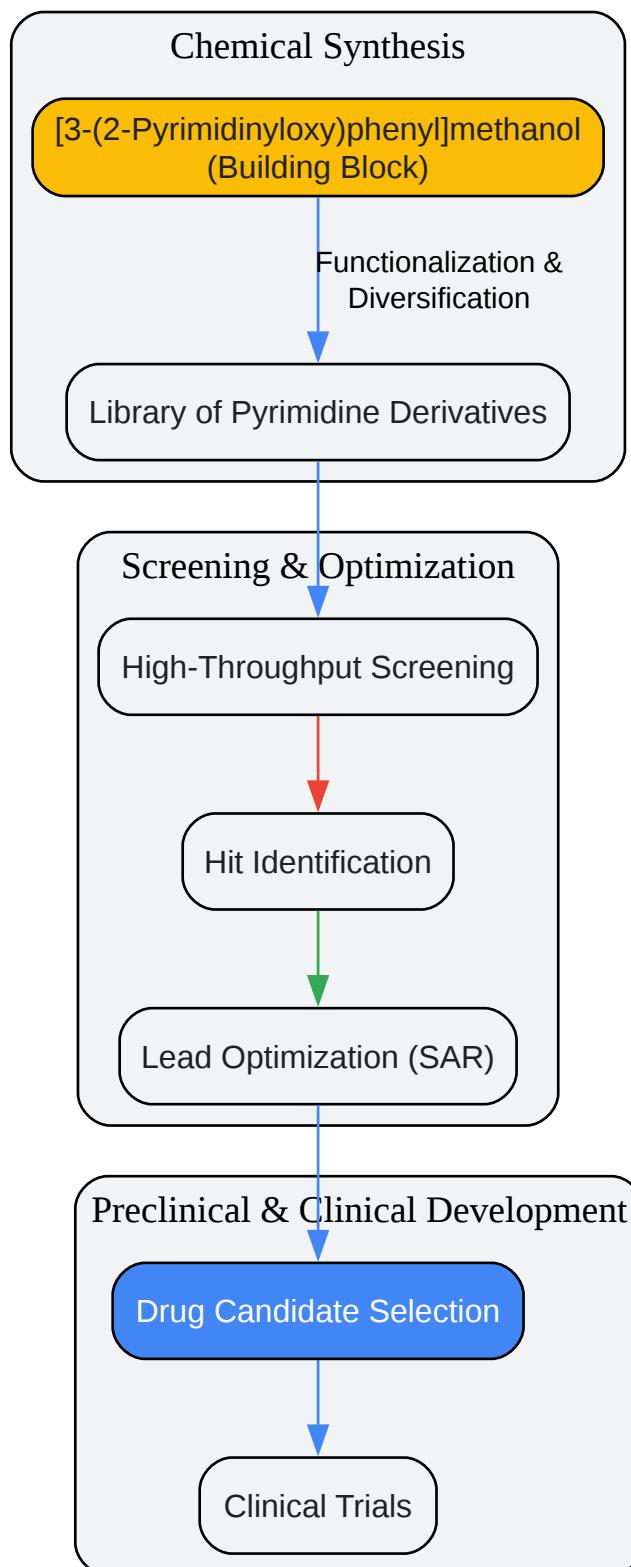
While specific published syntheses for **[3-(2-Pyrimidinyl)phenyl]methanol** are not readily available, its structure suggests two primary and highly feasible synthetic pathways.

Representative experimental protocols for these routes are detailed below.

Route A: Williamson Ether Synthesis

This classic method involves the reaction of an alkoxide with an alkyl or aryl halide.[\[2\]](#)[\[4\]](#) In this case, the synthesis proceeds by reacting the sodium salt of 3-hydroxybenzyl alcohol with 2-chloropyrimidine. The reaction follows an SN2 mechanism.[\[1\]](#)[\[4\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. organicchemistrytutor.com [organicchemistrytutor.com]
- 4. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [[3-(2-Pyrimidinyloxy)phenyl]methanol CAS number 82440-25-3 properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303014#3-2-pyrimidinyloxy-phenyl-methanol-cas-number-82440-25-3-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com